

Technical Guide: Safety & Handling of 5-Norbornene-2-methanol

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Compound of Interest

Compound Name: *Exo-5-norbornene-2-methanol*

CAS No.: 67505-46-8

Cat. No.: B13455279

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CAS: 95-12-5 | Formula: $C_8H_{12}O$ | Structure: Bicyclic Alkene / Primary Alcohol

Molecular Architecture & Reactivity Profile

The Core Directive: Understanding the safety of 5-norbornene-2-methanol requires looking beyond the standard "Irritant" label. Its behavior is dictated by two competing functional groups: the highly strained norbornene ring and the primary hydroxymethyl group.

Structural Isomerism

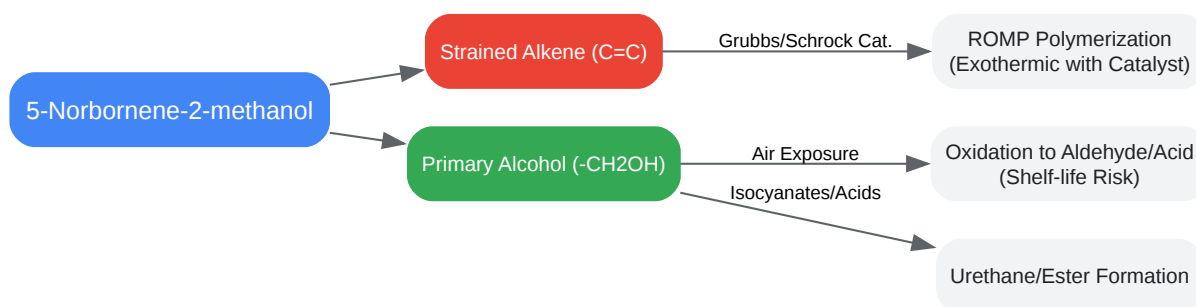
Commercially available 5-norbornene-2-methanol is typically a mixture of endo and exo isomers.[1]

- Endo-isomer: The hydroxymethyl group points "down" (away from the bridgehead).
- Exo-isomer: The hydroxymethyl group points "out" (towards the bridgehead).
- Safety Implication: While chemically similar, the ratio affects the freezing point and viscosity. Researchers must treat the mixture as a single entity regarding toxicology, but be aware of

batch-to-batch physical variations.

Reactivity Map

The molecule is a "dual-threat" reagent. The ring strain (~27 kcal/mol) makes the alkene highly reactive toward Ring-Opening Metathesis Polymerization (ROMP), while the alcohol allows for esterification or urethane formation.



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Figure 1: Functional reactivity map highlighting the dual-nature of the molecule. The alkene drives polymerization risks, while the alcohol dictates storage stability.

Comprehensive Hazard Profiling

This section synthesizes GHS data with practical handling experience.

Quantitative Physical Data

Property	Value	Context for Safety
Boiling Point	97°C @ 20 mmHg	High boiler; vacuum distillation required for purification.
Flash Point	87–88°C (Closed Cup)	Combustible Liquid. Not highly flammable, but will sustain fire if heated.
Density	1.027 g/mL	Slightly denser than water; sinks in aqueous spills.[1]
Vapor Pressure	Low (<1 mmHg @ 20°C)	Inhalation risk is low at ambient T, but high during heating/distillation.
Solubility	Immiscible in water	Soluble in THF, DCM, Toluene.

GHS Classification & Logic

Signal Word: WARNING

- H302 + H312 + H332 (Acute Toxicity): Harmful if swallowed, in contact with skin, or inhaled.
 - Mechanism:[2][3] Norbornene derivatives are lipophilic. They can penetrate the stratum corneum (outer skin layer), carrying the reactive alkene into the bloodstream.
- H315 (Skin Irritation) & H319 (Eye Irritation):
 - Mechanism:[2][3] The alcohol moiety acts as a defatting agent, stripping oils from the skin, while the norbornene ring can act as a sensitizer in susceptible individuals.
- H335 (STOT-SE): Respiratory irritation.[4]
 - Causality: Inhalation of mists (during sparging or transfer) irritates the mucous membranes.

Storage & Stability: A Self-Validating System

To ensure scientific integrity, storage is not just about "putting it on a shelf." It is about maintaining the monomer's ability to undergo controlled polymerization later.

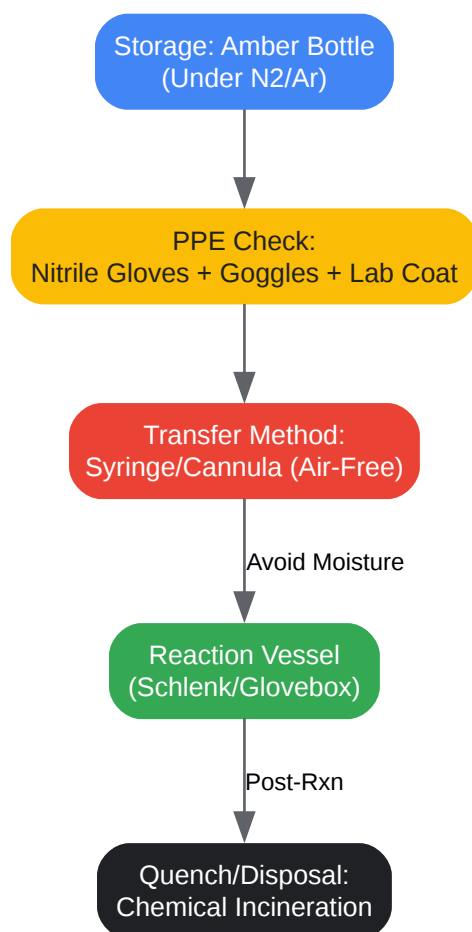
The "Inert & Dark" Protocol

- Oxidation Prevention: The primary alcohol is susceptible to slow oxidation to 5-norbornene-2-carboxaldehyde.
 - Protocol: Store under an atmosphere of Nitrogen (N₂) or Argon (Ar).
- Inhibitor Status: Unlike acrylates, norbornenes are rarely inhibited with MEHQ because they do not undergo radical polymerization easily.
 - Risk:^[2]^[3]^[5]^[6]^[7] Spontaneous polymerization is rare, but oligomerization can occur over years if exposed to UV light or heat.
- Self-Validation Step (Purity Check):
 - Before use in sensitive ROMP reactions, check the refractive index (). A significant drift (>0.005) indicates oxidation or oligomerization.

Operational Handling & Emergency Response

Workflow: Safe Transfer Protocol

Handling this monomer for drug delivery or polymer synthesis often requires anhydrous conditions.



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Figure 2: Safe handling workflow emphasizing air-free transfer techniques to preserve monomer integrity and prevent exposure.

Emergency Scenarios

- Fire (Class B):
 - Flash Point: ~87°C.[8][9]
 - Extinguishing Media: Carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam. Do not use a solid water stream, as it may scatter the burning liquid (since density > 1.0, it sinks, but surface agitation can spread fire).
- Skin Contact:

- Immediate Action: Wash with soap and water for 15 minutes. Do not use ethanol/solvents to wash skin; this increases permeability.
- Spill (Small):
 - Absorb with vermiculite or sand.[2][3] Do not use combustible materials like sawdust.

Application Context: Polymerization Safety

For researchers using this in Ring-Opening Metathesis Polymerization (ROMP):

- Catalyst Sensitivity: Ruthenium-based catalysts (Grubbs Gen 1/2/3) are tolerant of the alcohol functionality, but the monomer purity is critical. Impurities (oxidation products) can poison the catalyst.
- Exotherm Management: ROMP of norbornene is exothermic due to the release of ring strain.
 - Control: When scaling up (>10g), add the catalyst as a solution slowly to the monomer (or vice versa) to control heat generation. Do not mix bulk neat monomer with catalyst.

Transport & Regulatory Data

- US DOT: Not regulated in non-bulk packagings (<119 gallons).
 - Bulk: NA1993, Combustible liquid, n.o.s. (5-norbornene-2-methanol), III.
- IATA/IMDG: Not regulated as Dangerous Goods (Flash point > 60°C).
- TSCA (USA): Listed.

References

- Sigma-Aldrich (Merck). Safety Data Sheet: 5-Norbornene-2-methanol (Product No. 248533). Retrieved from [9]
- PubChem. Compound Summary for CID 12268642: 5-Norbornene-2-methanol.[4] National Library of Medicine. Retrieved from

- TCI Chemicals.Safety Data Sheet: 5-Norbornen-2-methanol (Product No. N0979). Retrieved from
- Fisher Scientific.Safety Data Sheet: 5-Norbornene-2-methanol.[5] Retrieved from

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Sources

- [1. datasheets.scbt.com](https://datasheets.scbt.com) [datasheets.scbt.com]
- [2. store.apolloscientific.co.uk](https://store.apolloscientific.co.uk) [store.apolloscientific.co.uk]
- [3. chemicalbook.com](https://chemicalbook.com) [chemicalbook.com]
- [4. 5-Norbornene-2-methanol, exo- | C8H12O | CID 12268642 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [5. fishersci.com](https://fishersci.com) [fishersci.com]
- [6. tcichemicals.com](https://tcichemicals.com) [tcichemicals.com]
- [7. 5-Norbornene-2-methanol | Krackeler Scientific, Inc.](https://krackeler.com) [krackeler.com]
- [8. 95-12-5 5-Norbornene-2-methanol, mixture of endo and exo AKSci W9726](https://aksci.com) [aksci.com]
- [9. 5-ノルボルネン-2-メタノール 98%, mixture of endo and exo | Sigma-Aldrich](https://sigmaaldrich.com) [sigmaaldrich.com]
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